

BS2G Crosslinker Technical Support Center

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BS2G Crosslinker

Cat. No.: B8027657

[Get Quote](#)

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and troubleshooting of BS2G (Bis[sulfosuccinimidyl] glutarate) crosslinker experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **BS2G crosslinker**?

A1: Upon receipt, BS2G should be stored at -20°C for long-term stability (months to years) or at 4-8°C for short-term storage (days to weeks).^{[1][2]} It is crucial to protect the reagent from moisture by storing it under desiccated, inert gas conditions.^[3] The product is shipped at ambient temperature and is stable for a few weeks under these conditions.^[2]

Q2: BS2G is described as moisture-sensitive. What precautions should I take?

A2: To prevent condensation, which can hydrolyze the NHS-ester reactive groups and inactivate the crosslinker, always allow the vial of BS2G to equilibrate to room temperature before opening.^{[1][3]} Store the reagent in a desiccated environment.

Q3: In what type of buffer should I dissolve BS2G?

A3: BS2G is water-soluble and should be dissolved in an amine-free buffer, such as 25 mM Sodium Phosphate at pH 7.4.^[3] Buffers containing primary amines, like Tris or glycine, are incompatible as they will compete with the target protein for reaction with the crosslinker.^{[1][4][5][6]} Other compatible buffers include HEPES, carbonate-bicarbonate, and borate.^{[4][7]}

Q4: What is the optimal pH for crosslinking reactions with BS2G?

A4: BS2G reacts efficiently with primary amines at a pH range of 7 to 9.[\[1\]](#)[\[8\]](#)[\[9\]](#) Keep in mind that hydrolysis of the sulfo-NHS ester is a competing reaction that increases with higher pH.[\[1\]](#)

Q5: Is BS2G permeable to cell membranes?

A5: No, BS2G is a water-soluble crosslinker that is not permeable to cell membranes.[\[8\]](#)[\[9\]](#)[\[10\]](#) This property makes it an excellent choice for crosslinking proteins on the cell surface.[\[1\]](#)[\[9\]](#)

Quantitative Data Summary

Property	Value	Source(s)
Alternative Names	Sulfo-DSG, Bis(Sulfosuccinimidyl) glutarate	[3] [9]
Molecular Weight	530.35 g/mol	[3] [9]
Spacer Arm Length	7.7 Å	[3] [9]
Long-term Storage	-20°C	[2] [3]
Short-term Storage	4-8°C (desiccated)	[1] [2]
Optimal Reaction pH	7.0 - 9.0	[1] [8] [9]
Solubility	Water-soluble (up to ~10 mM)	[1] [8]

Experimental Protocols

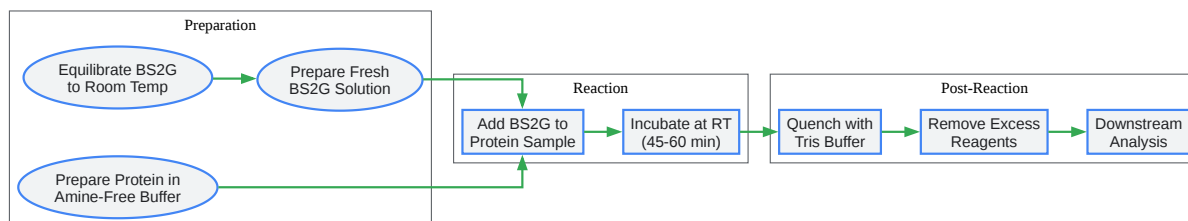
General Protocol for Protein Crosslinking with BS2G

- Reagent Preparation:
 - Remove the BS2G vial from storage and allow it to equilibrate to room temperature before opening to prevent moisture condensation.[\[1\]](#)[\[3\]](#)
 - Immediately before use, prepare a fresh stock solution of BS2G. For example, dissolve 10 mg of BS2G in 350 µL of an amine-free buffer like 25 mM Sodium Phosphate, pH 7.4, to

create a 50 mM solution.^[3] Do not prepare stock solutions for long-term storage as the NHS-ester moiety readily hydrolyzes.^{[1][7]}

- Crosslinking Reaction:
 - Prepare your protein sample in a compatible amine-free buffer (e.g., HEPES, PBS) at a pH between 7 and 9.^{[1][8]}
 - Add the BS2G stock solution to your protein sample to achieve the desired final concentration (typically in the range of 0.5 to 5 mM). A 20-fold molar excess of crosslinker to protein is a common starting point.^[3]
 - Incubate the reaction at room temperature for 45-60 minutes.^[3] Alternatively, the reaction can be performed on ice, which may require a slightly longer incubation time.^[3]
- Quenching the Reaction:
 - To stop the crosslinking reaction, add a quenching buffer containing primary amines. A common choice is Tris buffer, added to a final concentration of 25-60 mM.^[3]
 - Incubate for 10-15 minutes at room temperature to ensure all unreacted BS2G is quenched.^[3]
- Sample Cleanup:
 - Remove excess crosslinker and quenching buffer from the sample using methods such as dialysis, gel filtration, or spin columns.^[3]

Visualizations



[Click to download full resolution via product page](#)

Caption: General experimental workflow for protein crosslinking using BS2G.

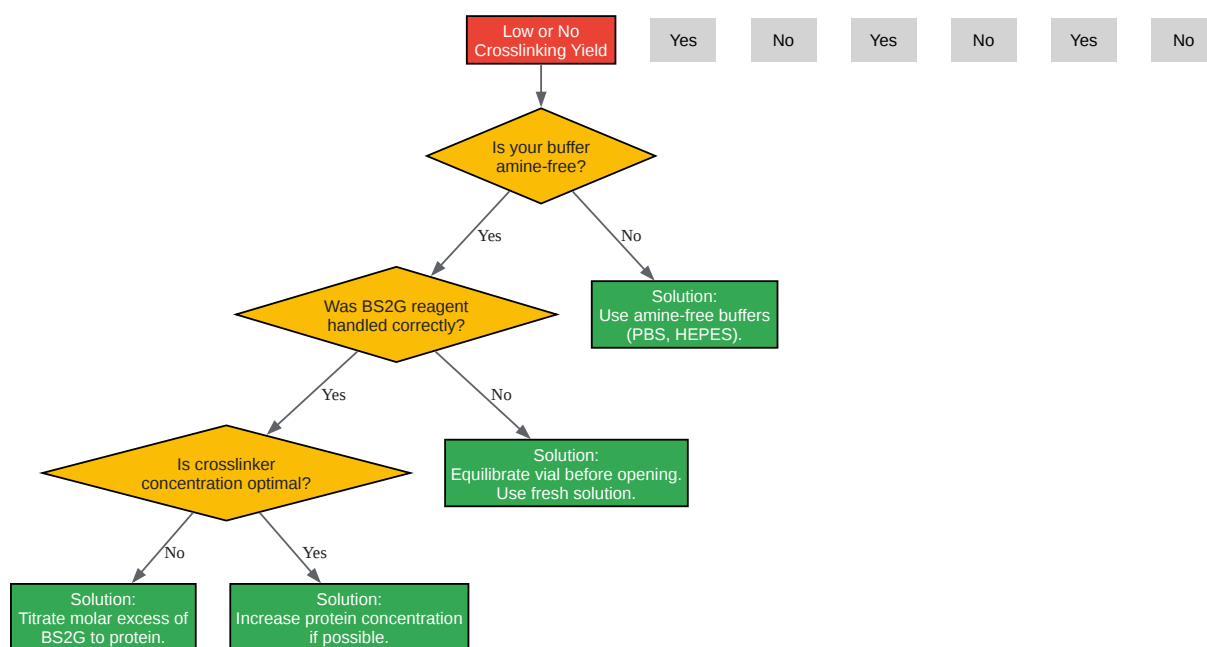
Troubleshooting Guide

Q: My crosslinking yield is very low, or I see no crosslinked products on my gel. What could be the problem?

A: Several factors can lead to low or no crosslinking. Please consider the following:

- **Buffer Incompatibility:** Ensure your protein and reaction buffers are free from primary amines (e.g., Tris, glycine).^{[5][6][11]} These will quench the reaction. Use buffers like PBS, HEPES, or borate instead.^{[4][7]}
- **Reagent Hydrolysis:** BS2G is moisture-sensitive.^{[1][3]} If the powder was exposed to moisture or if the stock solution was not prepared fresh, the reagent may be inactive. Always equilibrate the vial to room temperature before opening and discard any unused reconstituted crosslinker.^{[1][3]}
- **Insufficient Crosslinker Concentration:** The optimal concentration of BS2G may need to be determined empirically. Try titrating the crosslinker-to-protein molar ratio.^[5] A 10- to 100-fold molar excess is a common range to test.^[1]

- Low Protein Concentration: Crosslinking is more efficient at higher protein concentrations, as the acylation reaction is favored over hydrolysis.[1][5]



[Click to download full resolution via product page](#)

Caption: Troubleshooting decision tree for low crosslinking yield.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. medkoo.com [medkoo.com]
- 3. proteochem.com [proteochem.com]
- 4. tools.thermofisher.com [tools.thermofisher.com]
- 5. A comparative cross-linking strategy to probe conformational changes in protein complexes - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Protein Labeling, Crosslinking, and Modification Support—Troubleshooting | Thermo Fisher Scientific - SG [thermofisher.com]
- 7. documents.thermofisher.com [documents.thermofisher.com]
- 8. Buy BS2G Crosslinker | 215597-83-4 [smolecule.com]
- 9. covachem.com [covachem.com]
- 10. BS2G Crosslinker | 881415-72-1 [amp.chemicalbook.com]
- 11. m.youtube.com [m.youtube.com]
- To cite this document: BenchChem. [BS2G Crosslinker Technical Support Center]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8027657#storage-and-handling-of-bs2g-crosslinker]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com